

Bicyclo[2.2.1]heptane-2-carbonyl chloride molecular structure

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Compound of Interest		
Compound Name:	Bicyclo[2.2.1]heptane-2-carbonyl	
	chloride	
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An In-depth Technical Guide to **Bicyclo[2.2.1]heptane-2-carbonyl chloride** For Researchers, Scientists, and Drug Development Professionals

Abstract

Bicyclo[2.2.1]heptane-2-carbonyl chloride, also known as 2-norbornane carbonyl chloride, is a highly reactive and structurally significant synthetic intermediate. Its rigid, strained bicyclic framework and electrophilic acyl chloride group make it a valuable building block in the synthesis of complex molecules, particularly in medicinal chemistry and materials science. This document provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, and spectral characterization. Detailed experimental protocols and visual diagrams of key processes are included to support advanced research and development.

Molecular Structure and Properties

Bicyclo[2.2.1]heptane-2-carbonyl chloride (C₈H₁₁ClO) consists of a norbornane (bicyclo[2.2.1]heptane) scaffold with a carbonyl chloride substituent at the C2 position. The rigid, bridged ring system results in distinct stereoisomers, primarily the endo and exo forms, which differ in the spatial orientation of the substituent. This stereochemistry significantly influences the molecule's reactivity and the properties of its derivatives.

Physicochemical Data



The key physical and chemical properties of **Bicyclo[2.2.1]heptane-2-carbonyl chloride** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₁ ClO	[1][2]
Molecular Weight	158.62 g/mol	[1][2]
CAS Number	35202-90-5	[1][3]
Synonyms	2-Norbornane carbonyl chloride	[3]
Boiling Point	359-361 K (86-88 °C) at 0.023 bar (17.25 torr)	[3]
Predicted Density	1.1 g/cm ³	[1]

Stereoisomerism: Endo vs. Exo

The orientation of the carbonyl chloride group relative to the six-membered ring of the norbornane structure defines the exo and endo isomers. The exo isomer, with the substituent oriented away from the C7 bridge, is generally the thermodynamically more stable product.[1] The kinetically favored product in some synthetic routes, however, can be the endo isomer.[1] Distinguishing between these isomers is critical and is typically achieved using ¹H NMR spectroscopy by analyzing coupling constants.



Endo Isomer

Substituent 'towards' C7 bridge (Kinetically favored)

Exo Isomer

Substituent 'away' from C7 bridge (Thermodynamically favored)

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Figure 1. Stereoisomers of Bicyclo[2.2.1]heptane-2-carbonyl chloride.

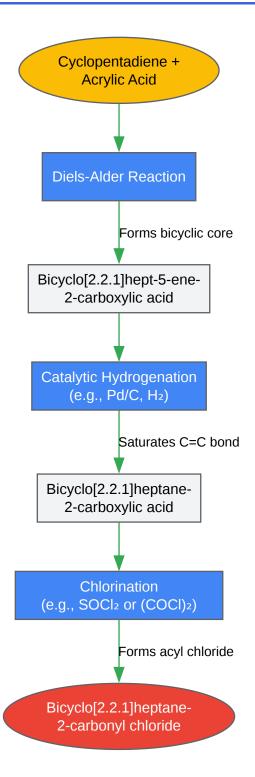
Crystallographic Data

While crystallographic data for the highly reactive **Bicyclo[2.2.1]heptane-2-carbonyl chloride** is not readily available, analysis of its stable precursor, (±)-3-Benzoylbicyclo[2.2.1]heptane-2-carboxylic acid, provides insight into the core framework's bond lengths and angles.[4] Steric interactions between substituents can induce significant twisting of the bicyclic structure.[4]

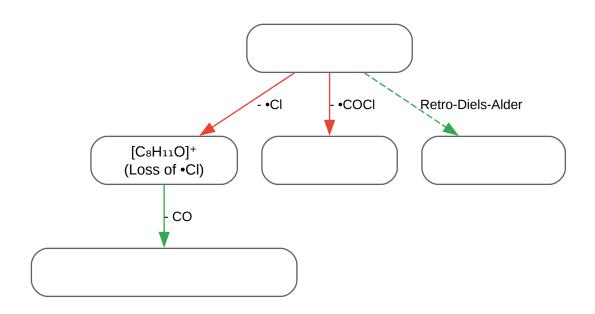
Synthesis and Experimental Protocols

The primary synthetic route to **Bicyclo[2.2.1]heptane-2-carbonyl chloride** is a two-stage process starting from a Diels-Alder cycloaddition, followed by conversion of the resulting carboxylic acid to the acyl chloride.[1]









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References

- 1. Bicyclo[2.2.1]heptane-2-carbonyl chloride | 35202-90-5 | Benchchem [benchchem.com]
- 2. 2-NORBORNANECARBONYL CHLORIDE CAS#: 35202-90-5 [m.chemicalbook.com]
- 3. 2-Norbornane carbonyl chloride [webbook.nist.gov]
- 4. journals.iucr.org [journals.iucr.org]
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